

Handling and safety precautions for 1-Bromo-2-methylhexane

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Compound of Interest

Compound Name: **1-Bromo-2-methylhexane**

Cat. No.: **B035086**

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Technical Support Center: 1-Bromo-2-methylhexane

This guide provides essential safety, handling, and troubleshooting information for researchers, scientists, and drug development professionals working with **1-Bromo-2-methylhexane**.

Physical and Chemical Properties

A summary of the key quantitative data for **1-Bromo-2-methylhexane** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C7H15Br	[1] [2] [3]
Molecular Weight	179.10 g/mol	[1] [2] [3]
CAS Number	101258-57-5	[1] [2]
Boiling Point	170.18°C (estimate)	[2]
Density	1.1337 (estimate)	[2]
Refractive Index	1.4339 (estimate)	[2]

Frequently Asked Questions (FAQs) & Troubleshooting Guide

This section addresses specific issues and questions that users may encounter during their experiments with **1-Bromo-2-methylhexane**.

1. Personal Protective Equipment (PPE)

- Question: What is the mandatory PPE for handling **1-Bromo-2-methylhexane**?
 - Answer: Always handle **1-Bromo-2-methylhexane** in a well-ventilated area or a certified chemical fume hood.[\[4\]](#) The following PPE is required:
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[4\]](#)[\[5\]](#)
 - Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are necessary.[\[4\]](#) Inspect gloves before each use and change them frequently.
 - Respiratory Protection: If working outside a fume hood or if there is a risk of exceeding exposure limits, use a NIOSH-approved respirator with an appropriate cartridge.[\[4\]](#)[\[5\]](#)

2. Handling and Storage

- Question: What are the best practices for handling and storing **1-Bromo-2-methylhexane**?
 - Answer:
 - Handling: Avoid all personal contact, including the inhalation of vapors.[\[6\]](#) Do not eat, drink, or smoke in the handling area.[\[6\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[8\]](#) Wash hands thoroughly after handling.[\[4\]](#)[\[6\]](#)
 - Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[7\]](#) Keep the container locked up and away from heat, sparks, open flames, and hot surfaces.[\[6\]](#)[\[7\]](#)[\[8\]](#)

3. In case of Exposure

- Question: What should I do if I am exposed to **1-Bromo-2-methylhexane**?
 - Answer:

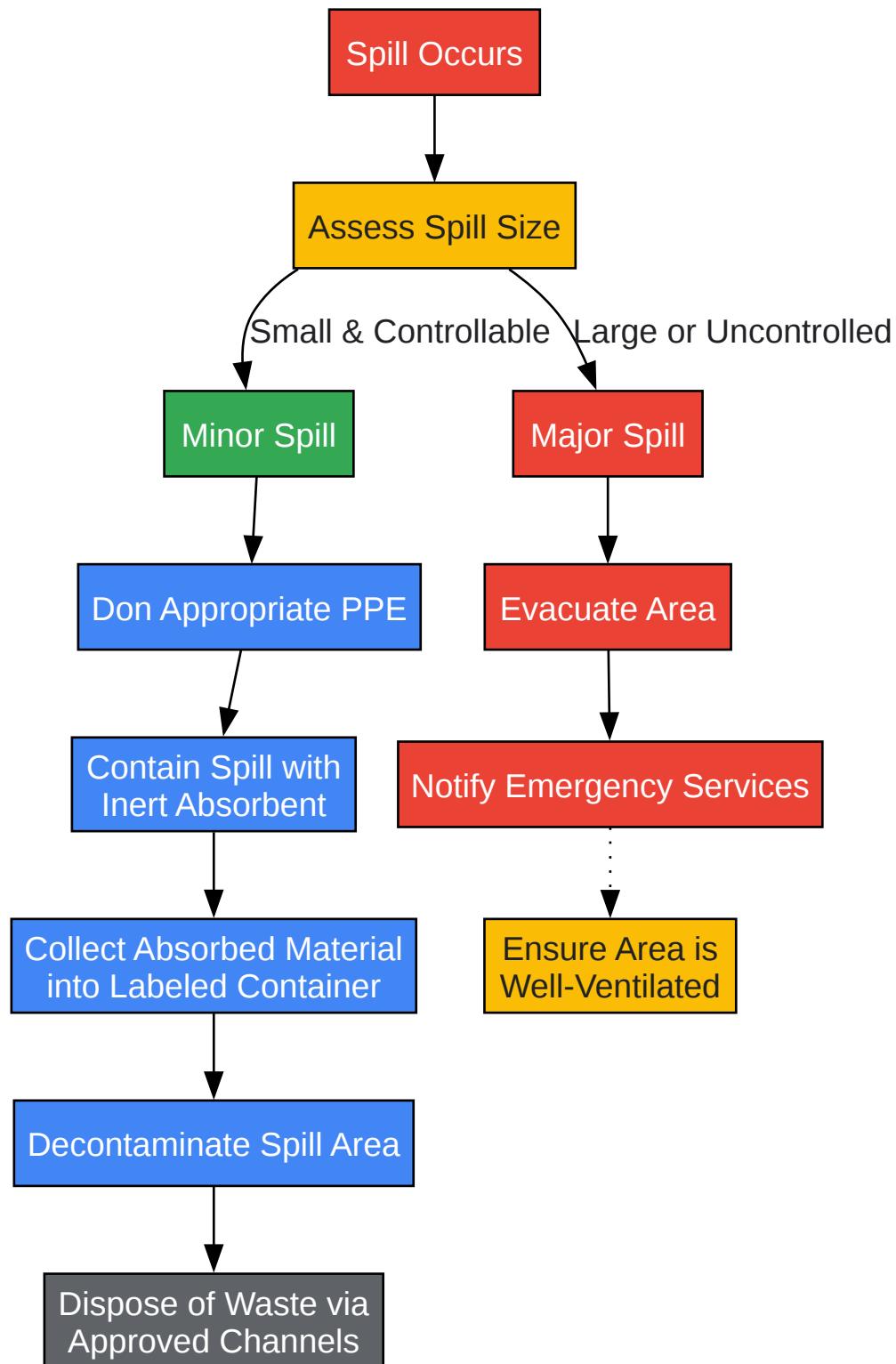
- Inhalation: Move to fresh air immediately. If you feel unwell, call a poison center or doctor.[6][7]
- Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin area with plenty of water.[7][8] If skin irritation occurs, seek medical attention.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[6][7] If eye irritation persists, get medical advice.[6][7]
- Ingestion: Rinse your mouth with water. Call a poison center or doctor if you feel unwell. [6]

4. Spills and Disposal

- Question: How should I handle a spill of **1-Bromo-2-methylhexane**?
 - Answer: For minor spills, absorb the chemical with an inert material such as sand, earth, or vermiculite.[6] Collect the absorbed material and place it in a suitable, labeled container for disposal.[6] For major spills, evacuate the area and contact emergency services. Prevent the spill from entering drains or waterways.[6]
- Question: What is the correct disposal procedure for **1-Bromo-2-methylhexane** waste?
 - Answer: Dispose of contents and containers to an approved waste disposal plant in accordance with local regulations.[6][7] Do not dispose of the chemical down the drain.[4]

Visual Workflow

The following diagram illustrates the logical workflow for handling a spill of **1-Bromo-2-methylhexane**.

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